

# Thermal properties of 1,18-Octadecanediol (melting point, boiling point)

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## Compound of Interest

Compound Name: 1,18-Octadecanediol

Cat. No.: B156470

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## A Technical Guide to the Thermal Properties of 1,18-Octadecanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key thermal properties of **1,18-Octadecanediol**, a long-chain aliphatic diol. The information contained herein is intended to support research and development activities where this compound's physical characteristics are of critical importance.

### Core Thermal Properties

**1,18-Octadecanediol** is a white to almost white crystalline powder at room temperature. Its thermal behavior, specifically its melting and boiling points, are critical parameters for its application in various fields, including polymer chemistry and drug formulation.

### Data Presentation

The following table summarizes the key thermal properties of **1,18-Octadecanediol**.

Property	Value	Notes
Melting Point	91 - 101 °C	A range is often reported, which can be influenced by purity.
Boiling Point	~323.59 °C	This is an estimated value at standard atmospheric pressure.
Boiling Point	211 °C	At a reduced pressure of 2 mmHg.

## Experimental Protocols for Thermal Analysis

While specific experimental documentation for the thermal analysis of **1,18-Octadecanediol** is not readily available in public literature, standard methodologies for determining the melting and boiling points of organic solids are applicable. The following protocols describe established techniques that can be employed.

### Melting Point Determination via Capillary Method

The melting point of **1,18-Octadecanediol** can be accurately determined using a capillary melting point apparatus (such as a Mel-Temp or similar device) by following this protocol:

- **Sample Preparation:** A small amount of dry **1,18-Octadecanediol** is finely powdered. A capillary tube is then packed with the powder to a height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first liquid appears in the capillary tube is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting. The melting point is reported as this range. For a pure compound, this range is typically narrow.

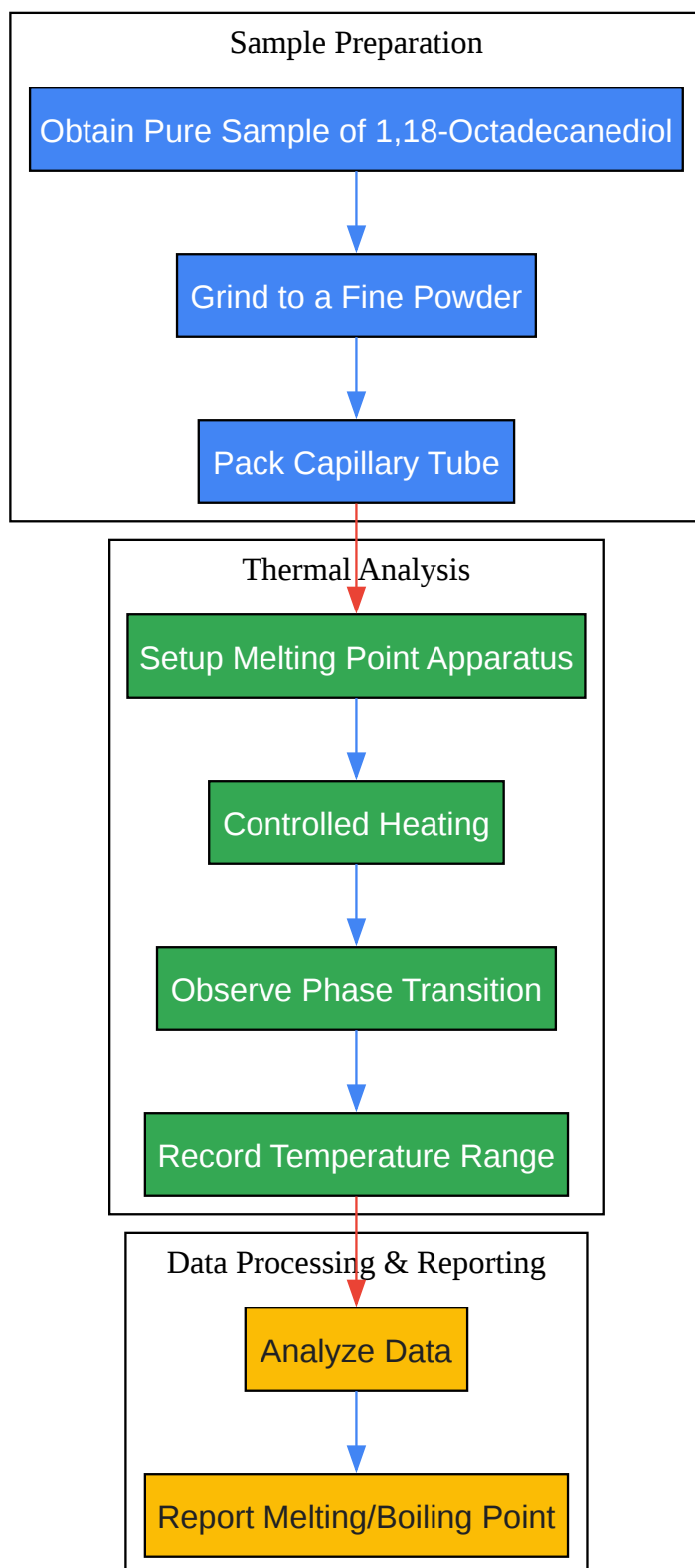
## Boiling Point Determination

Due to its high boiling point at atmospheric pressure, the boiling point of **1,18-Octadecanediol** is often determined under reduced pressure to prevent decomposition. A standard method is as follows:

- **Apparatus Setup:** A small amount of **1,18-Octadecanediol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube. This assembly is attached to a thermometer.
- **Heating:** The apparatus is heated in a suitable heating bath (e.g., silicone oil).
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube.

## Logical Workflow for Thermal Property Determination

The following diagram illustrates the general workflow for determining the thermal properties of a solid organic compound like **1,18-Octadecanediol**.



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Caption: Workflow for determining the thermal properties of **1,18-Octadecanediol**.

## Applications in Research and Drug Development

**1,18-Octadecanediol** serves as a valuable monomer in the synthesis of long-chain aliphatic polyesters. These polymers exhibit properties that make them of interest for applications requiring biodegradability and chemical recyclability. In the context of drug development, long-chain diols can be investigated for their potential use as excipients, in drug delivery systems, or as lubricants. While some reports suggest a role in reducing cancer in animal studies, the specific biological pathways and mechanisms of action remain an area for further investigation. There is currently no established signaling pathway directly involving **1,18-Octadecanediol** in the scientific literature.

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